

N-[2-(aminomethyl)phenyl]acetamide Hydrochloride: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	N-[2-(aminomethyl)phenyl]acetamide hydrochloride
CAS No.:	238428-28-9
Cat. No.:	B2532744

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-[2-(aminomethyl)phenyl]acetamide hydrochloride is a chemical compound with increasing relevance in the fields of medicinal chemistry and drug discovery. Its structural motifs, featuring a primary amine and an acetamide group on a phenyl ring, make it a versatile building block for the synthesis of more complex molecules with potential therapeutic applications. This guide provides an in-depth overview of its fundamental properties, analytical characterization, and potential applications, serving as a critical resource for researchers engaged in the design and development of novel chemical entities.

Part 1: Core Molecular Attributes

A thorough understanding of the fundamental physicochemical properties of a compound is the bedrock of its application in research and development. This section details the key molecular identifiers and characteristics of **N-[2-(aminomethyl)phenyl]acetamide hydrochloride**.

Molecular Structure and Identity

The structural integrity and identity of a compound are paramount for its use in any scientific endeavor. The key identifiers for **N-[2-(aminomethyl)phenyl]acetamide hydrochloride** are summarized below.

Table 1: Key Identifiers for **N-[2-(aminomethyl)phenyl]acetamide Hydrochloride**

Identifier	Value	Source
Molecular Formula	C ₉ H ₁₃ ClN ₂ O	[1]
Molecular Weight	200.67 g/mol	[1]
CAS Number	238428-28-9	[1]
Canonical SMILES	<chem>CC(NC1=CC=CC=C1CN)=O.[H]Cl</chem>	[1]
InChI Key	RAFQHHOGUKWKGA-UHFFFAOYSA-N	

Physicochemical Properties

The physicochemical properties of a molecule dictate its behavior in various chemical and biological systems. These parameters are crucial for everything from reaction optimization to formulation development.

Table 2: Physicochemical Properties of **N-[2-(aminomethyl)phenyl]acetamide Hydrochloride**

Property	Value	Source
Physical Form	Solid	
Purity	≥95% to 97%	[1]
Topological Polar Surface Area (TPSA)	55.12 Å ²	[1]
LogP	1.5255	[1]
Hydrogen Bond Acceptors	2	[1]
Hydrogen Bond Donors	2	[1]
Rotatable Bonds	2	[1]

Part 2: Analytical Characterization and Quality Control

Ensuring the identity and purity of **N-[2-(aminomethyl)phenyl]acetamide hydrochloride** is a critical step in any experimental workflow. This section outlines the standard analytical techniques that can be employed for its characterization.

Chromatographic and Spectroscopic Methods

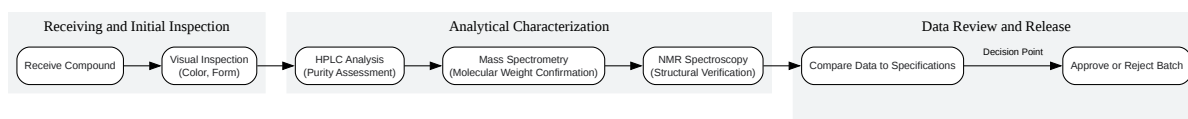
A combination of chromatographic and spectroscopic techniques is typically used to confirm the structure and purity of the compound.

- **High-Performance Liquid Chromatography (HPLC):** HPLC is an essential tool for assessing the purity of **N-[2-(aminomethyl)phenyl]acetamide hydrochloride**. A typical method would involve a C18 reversed-phase column with a gradient elution of water and acetonitrile, both containing a small amount of a modifier like trifluoroacetic acid (TFA) or formic acid to ensure good peak shape. Detection is commonly performed using a UV detector, monitoring at a wavelength appropriate for the phenylacetamide chromophore.
- **Mass Spectrometry (MS):** Mass spectrometry is used to confirm the molecular weight of the compound. When coupled with a soft ionization technique like electrospray ionization (ESI), the expected $[M+H]^+$ ion for the free base (C₉H₁₂N₂O) would be observed at m/z 165.10.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are indispensable for the structural elucidation of **N-[2-(aminomethyl)phenyl]acetamide hydrochloride**. The ^1H NMR spectrum would be expected to show distinct signals for the aromatic protons, the aminomethyl protons, and the acetyl methyl protons. The integration of these signals should correspond to the number of protons in each environment. ^{13}C NMR would provide information on the number and types of carbon atoms present in the molecule.

Experimental Workflow for Quality Control

The following diagram illustrates a typical workflow for the quality control of **N-[2-(aminomethyl)phenyl]acetamide hydrochloride**.



[Click to download full resolution via product page](#)

Figure 1: A representative workflow for the quality control and release of **N-[2-(aminomethyl)phenyl]acetamide hydrochloride**.

Part 3: Applications in Research and Development

The unique structural features of **N-[2-(aminomethyl)phenyl]acetamide hydrochloride** make it a valuable starting material and intermediate in several areas of chemical and pharmaceutical research.

Role as a Synthetic Intermediate

N-[2-(aminomethyl)phenyl]acetamide hydrochloride serves as a key building block in the synthesis of various heterocyclic compounds and other complex organic molecules. The primary amine provides a reactive handle for a wide range of chemical transformations, including but not limited to:

- Amide bond formation: Reaction with carboxylic acids or their derivatives to introduce new functionalities.
- Reductive amination: Condensation with aldehydes or ketones followed by reduction to form secondary amines.
- Cyclization reactions: Participation in intramolecular or intermolecular cyclizations to construct ring systems.

The phenylacetamide moiety itself can also be subject to further chemical modifications, offering additional avenues for structural diversification. The hydrochloride salt form generally provides improved stability and handling characteristics compared to the free base.

Potential in Medicinal Chemistry

While specific biological activities for **N-[2-(aminomethyl)phenyl]acetamide hydrochloride** are not extensively documented in publicly available literature, the broader class of phenylacetamide derivatives has shown a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.^[2] Therefore, this compound represents a valuable scaffold for the development of new therapeutic agents. For instance, derivatives of N-(2-hydroxyphenyl)acetamide have been investigated for their potential to ameliorate doxorubicin-induced nephrotoxicity.^[3]

Part 4: Safety and Handling

Proper handling and storage of **N-[2-(aminomethyl)phenyl]acetamide hydrochloride** are essential to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

Hazard Identification

According to available safety data, **N-[2-(aminomethyl)phenyl]acetamide hydrochloride** is classified as a warning-level hazard. The following hazard statements are associated with this compound:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Recommended Handling and Storage

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling this compound.
- Ventilation: Work in a well-ventilated area, preferably in a fume hood, to minimize the risk of inhalation.
- Storage: Store at room temperature in a dry and cool place. Keep the container tightly closed to prevent moisture absorption.

Conclusion

N-[2-(aminomethyl)phenyl]acetamide hydrochloride is a chemical compound with well-defined molecular and physicochemical properties. Its utility as a synthetic intermediate, coupled with the potential biological activities of the broader phenylacetamide class, makes it a compound of significant interest for researchers in organic synthesis and drug discovery. This guide has provided a comprehensive overview of its key characteristics, analytical methodologies for its quality control, and its potential applications, serving as a valuable resource for the scientific community.

References

- N-(2-hydroxy phenyl) acetamide ameliorate inflammation and doxorubicin-induced nephrotoxicity in rats. PubMed. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chemscene.com \[chemscene.com\]](https://chemscene.com)
- [2. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [3. N-\(2-hydroxy phenyl\) acetamide ameliorate inflammation and doxorubicin-induced nephrotoxicity in rats - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [N-[2-(aminomethyl)phenyl]acetamide Hydrochloride: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2532744/docs#n-2-aminomethyl-phenyl-acetamide-hydrochloride-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b2532744/docs#n-2-aminomethyl-phenyl-acetamide-hydrochloride-a-comprehensive-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

